Application Notes and Protocols for Staining Acrylic Fibers with Basic Red 18

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Compound of Interest

Compound Name:	*Basic Red 18*
CAS No.:	*25198-22-5*
Cat. No.:	*B12370019*

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Introduction

Basic Red 18 is a cationic azo dye highly effective for staining acrylic (polyacrylonitrile) fibers. Its positively charged chromophore forms strong ionic bonds with the anionic functional groups (sulfonate and carboxylate) present in the acrylic polymer.[1][2][3] This interaction results in vibrant, long-lasting coloration with good fastness properties, making it a valuable tool for visualizing and analyzing acrylic fibers in various research applications.[2][4] The staining process is typically carried out in a weakly acidic environment to ensure optimal dye uptake and stability. Careful control of temperature and dye concentration is crucial for achieving uniform and reproducible staining.

Physicochemical and Staining Properties of **Basic Red 18**

A summary of the key quantitative data for **Basic Red 18** is presented in the table below for easy reference and comparison.

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Property	Value	Reference(s)
Chemical Identity		
C.I. Name	Basic Red 18	
CAS Number	14097-03-1	
Molecular Formula	$C_{19}H_{25}Cl_2N_5O_2$	
Molecular Weight	426.34 g/mol	
Spectroscopic Properties		
Absorption Maximum (λmax)	540–550 nm (in aqueous solution)	
Physical Properties		
Appearance	Dark red powder	
Solubility in Water	30 g/L (at 60°C)	
Staining Characteristics		
Optimal pH Range	3.5 - 5.5	
Light Fastness (Blue Wool Scale)	3 - 5	
F-Value (Dyeing Rate)	0.39	
Compatibility Value (K)	3	

Staining Mechanism

The staining of acrylic fibers with **Basic Red 18** is a multi-step process governed by electrostatic interactions. The key stages are outlined below.

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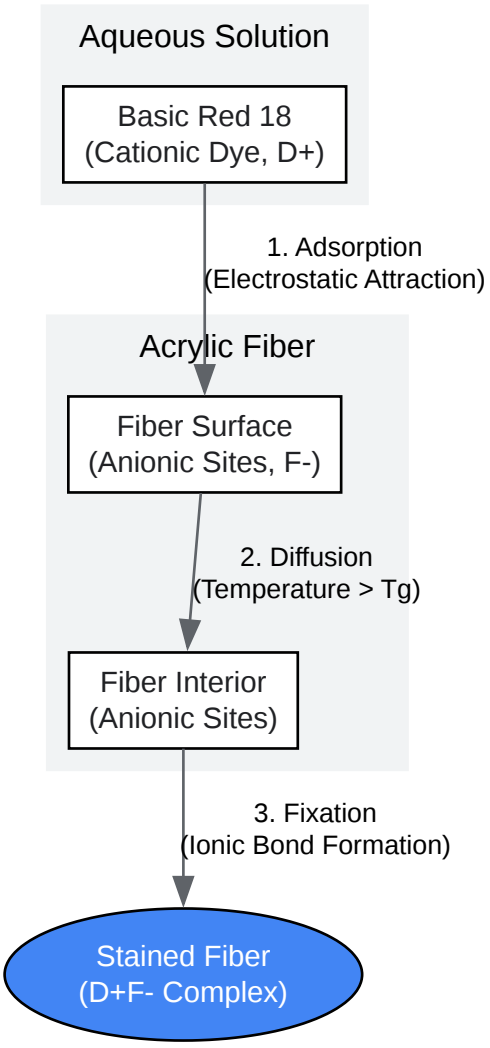
Staining Mechanism of Basic Red 18 on Acrylic Fibers



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Caption: Staining mechanism of **Basic Red 18** on acrylic fibers.

- Adsorption: The cationic **Basic Red 18** dye molecules are rapidly attracted to and adsorbed onto the negatively charged surface of the acrylic fibers in the dyebath.
- Diffusion: As the temperature of the dyebath is raised above the glass transition temperature (Tg) of the acrylic fiber (typically around 80-95°C), the polymer chains become more mobile.

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This increased mobility creates temporary voids, allowing the adsorbed dye molecules to diffuse from the surface into the interior of the fiber.

- Fixation: Once inside the fiber, the cationic dye molecules form strong, stable ionic bonds with the anionic sulfonate ($-SO_3^-$) and carboxylate ($-COO^-$) groups within the polymer structure. This step "fixes" the dye within the fiber, resulting in good wash fastness.

Experimental Protocols

Preparation of Staining Solutions

1. Stock Staining Solution (1% w/v):

- Weigh 1.0 g of **Basic Red 18** powder.
- Dissolve it in 100 mL of distilled water.
- Gentle heating (up to 60°C) and stirring may be necessary to ensure the dye is fully dissolved.
- Allow the solution to cool to room temperature.
- Filter the solution to remove any undissolved particles.

2. Working Staining Solution (0.1% w/v):

- Take 10 mL of the 1% stock solution and dilute it with 90 mL of distilled water.
- To prepare a buffered working solution for optimal staining, add acetic acid and sodium acetate to achieve a pH between 4.0 and 5.0. A typical buffer can be prepared by adding 1 mL of glacial acetic acid to the 100 mL working solution and adjusting the pH with a sodium acetate solution.

Protocol for Staining Acrylic Fibers

This protocol is a general guideline and may require optimization based on the specific type of acrylic fiber and the desired staining intensity.

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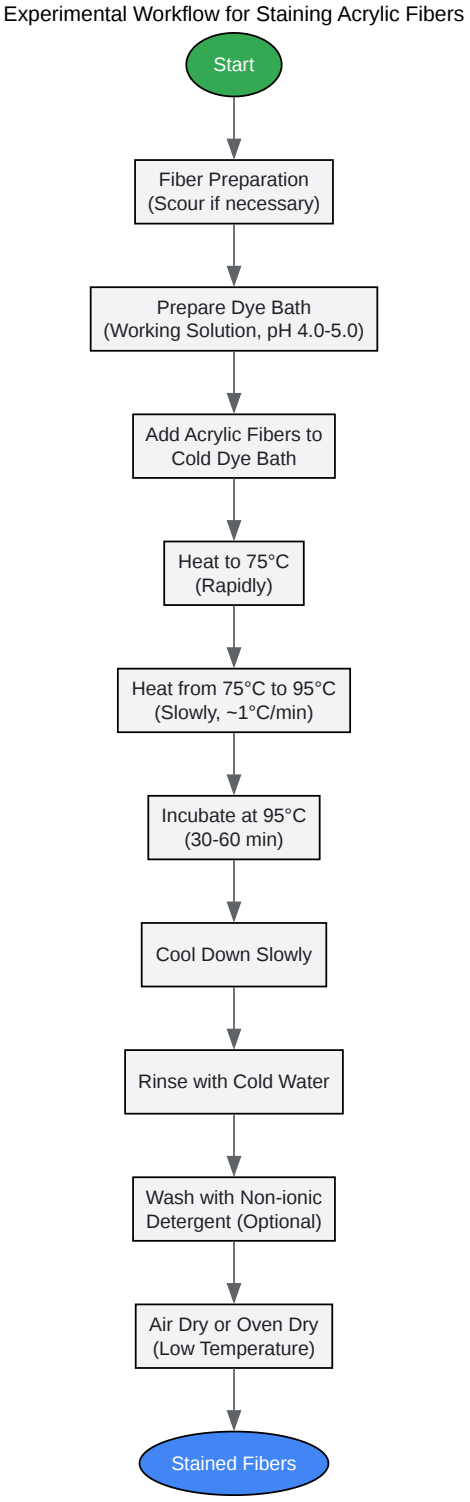

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Caption: Experimental workflow for staining acrylic fibers.

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Materials and Equipment:

- Acrylic fibers
- **Basic Red 18** working staining solution (pH 4.0-5.0)
- Distilled water
- Non-ionic detergent (optional, for post-wash)
- Beakers or other suitable staining vessels
- Hot plate with magnetic stirrer
- Thermometer
- Fume hood

Procedure:

- Fiber Preparation: Ensure the acrylic fibers are clean. If they contain any oils or sizing agents from manufacturing, pre-wash them with a non-ionic detergent and rinse thoroughly with distilled water.
- Dye Bath Preparation: Prepare the required volume of the 0.1% working staining solution, ensuring the pH is adjusted to between 4.0 and 5.0. The liquor ratio (ratio of the weight of the fiber to the volume of the dye bath) should be between 1:20 and 1:50 to ensure even dyeing.
- Staining:
  - Place the acrylic fibers into the staining vessel with the cold working solution.
  - Begin heating the solution while stirring gently.
  - Raise the temperature rapidly to about 75°C.
  - From 75°C to 95°C, increase the temperature slowly and controllably, at a rate of approximately 1°C per minute. This gradual increase is critical to prevent rapid, uneven

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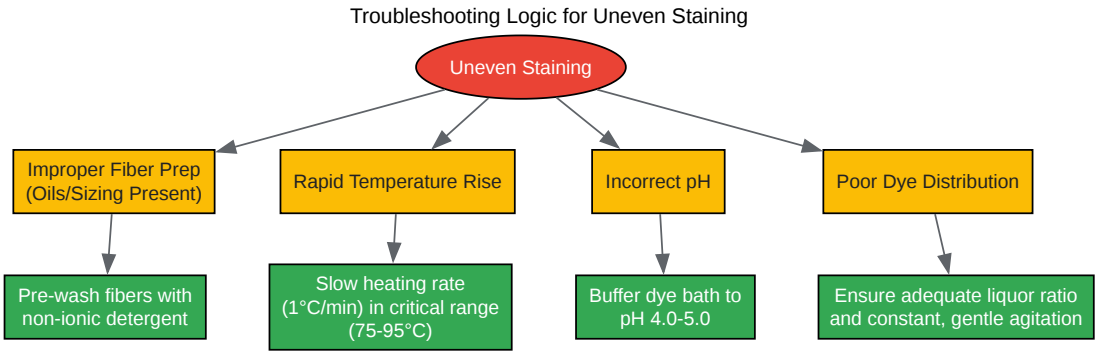
dye uptake.

- Hold the temperature at 95°C for 30 to 60 minutes, continuing to stir gently. The exact time will depend on the desired depth of shade.

- Cooling and Rinsing:
  - After the incubation period, turn off the heat and allow the dye bath to cool down slowly. Rapid cooling can set wrinkles in the fibers.
  - Once cooled, remove the fibers and rinse them thoroughly with cold running water until the rinse water is clear.
- Washing (Optional): For applications requiring high fastness, a post-wash can be performed. Wash the stained fibers in a solution containing a non-ionic detergent at 40-50°C for 10-15 minutes, then rinse again with water.
- Drying: Allow the stained fibers to air dry or dry in a low-temperature oven.

Troubleshooting



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Caption: Troubleshooting logic for uneven staining.

1. Uneven or Speckled Staining:

- Cause: The dye may have been added to a hot bath, or the temperature may have been increased too quickly, causing the dye to "strike" the fiber surface unevenly. Another cause could be residual sizing or oils on the fibers.
- Solution: Always add the fibers to a cold dye bath and follow the recommended slow heating rate. Ensure fibers are properly scoured before staining. Using a leveling or retarding agent can also help to slow down the initial dye uptake.

2. Weak Staining:

- Cause: The pH of the dye bath may be outside the optimal range (4.0-5.0), the dye concentration may be too low, or the incubation time or temperature may be insufficient.
- Solution: Verify the pH of the dye bath and adjust with acetic acid/sodium acetate as needed. Increase the dye concentration in the working solution or extend the incubation time at 95°C.

3. Poor Reproducibility:

- Cause: Inconsistent control over key parameters such as pH, temperature ramp rate, incubation time, and liquor ratio.
- Solution: Carefully document and control all experimental variables. Use a buffered system to maintain a stable pH. Employ a programmable water bath or hot plate for precise temperature control.

Safety Precautions

- **Basic Red 18** is a chemical dye. Always handle it with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Work in a well-ventilated area or a fume hood, especially when handling the dye powder and during the heating steps.

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- Consult the Safety Data Sheet (SDS) for **Basic Red 18** before use for complete safety and handling information.

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